

Operational Guide: Proper Disposal of 4-Bromo-1,3-oxazole Hydrochloride

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Compound of Interest

Compound Name: 4-Bromo-1,3-oxazole
hydrochloride

CAS No.: 1955531-81-3

Cat. No.: B2844213

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Executive Summary

4-Bromo-1,3-oxazole hydrochloride (CAS: 1955531-81-3) is a halogenated heteroaromatic salt used primarily as a pharmaceutical building block.^{[1][2]} Due to the presence of both a halogen (bromine) and an acidic hydrochloride moiety, this compound requires strict segregation from general organic waste streams.

Immediate Action Directive:

- **Primary Disposal Path:** High-Temperature Incineration (via licensed hazardous waste contractor).
- **Prohibited Actions:** Do NOT dispose of down the drain (sanitary sewer). Do NOT mix with strong oxidizing agents or alkaline waste streams without controlled neutralization.
- **Waste Classification:** Halogenated Organic / Acidic Corrosive.

Chemical Profile & Hazard Identification

Effective disposal begins with accurate identification. This compound presents a dual hazard: chemical reactivity (acidic salt) and environmental toxicity (halogenated organic).

Parameter	Data
Chemical Name	4-Bromo-1,3-oxazole hydrochloride
CAS Number	1955531-81-3
Molecular Formula	C ₃ H ₃ BrClNO
Molecular Weight	184.42 g/mol
Physical State	Solid (typically off-white to yellow powder)
Solubility	Soluble in water (acidic reaction), Methanol, DMSO
GHS Classification	Warning H315 (Skin Irritation) H319 (Eye Irritation) H335 (Respiratory Irritation)
RCRA Characteristics	Potentially D002 (Corrosive) if in aqueous solution (pH < 2)

Pre-Disposal Handling & Storage[4][5]

Before disposal, the material must be stabilized and segregated to prevent accidental reactions in the waste stream.

Personal Protective Equipment (PPE) Matrix

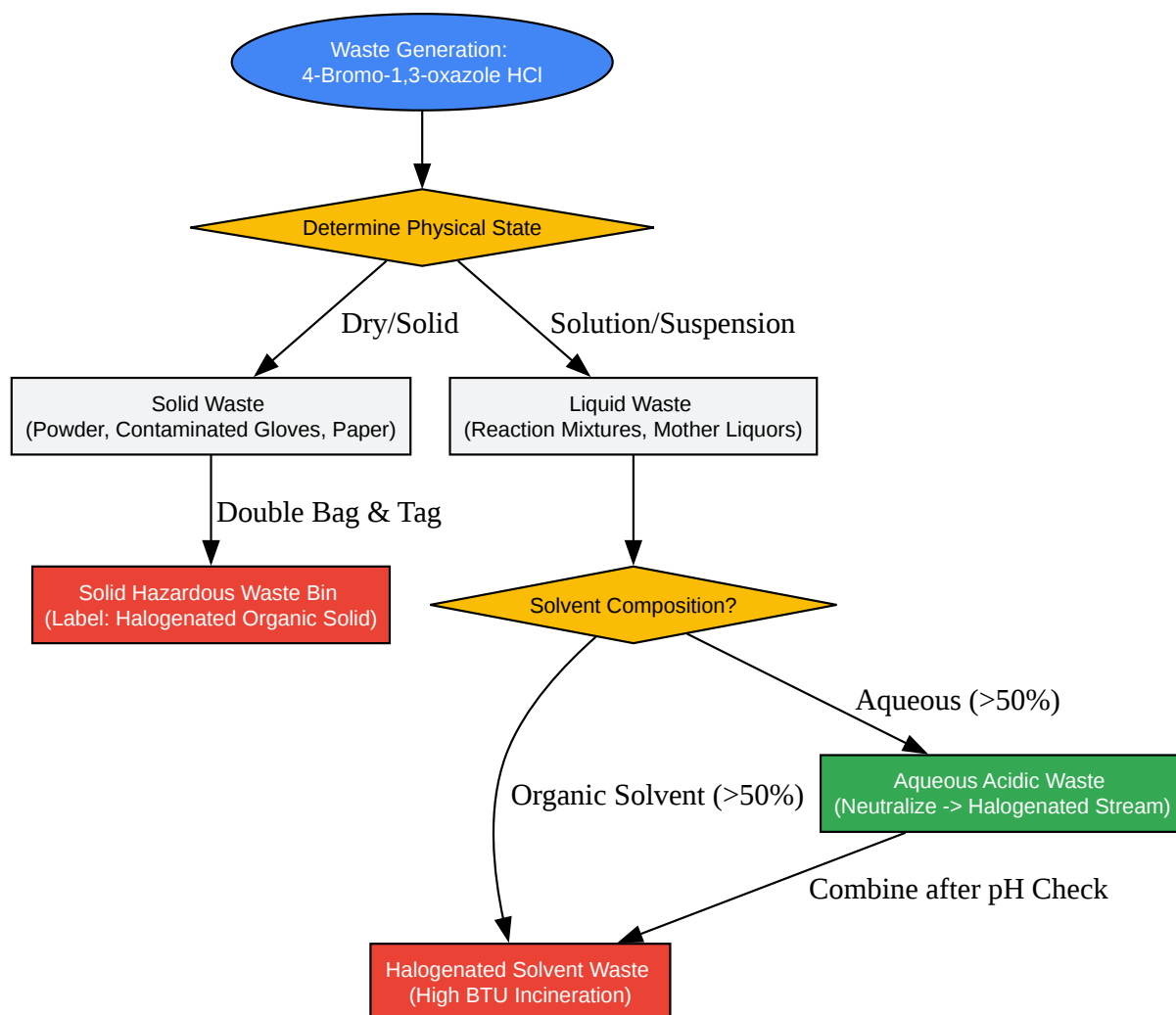
Protection Type	Specification	Rationale
Hand Protection	Nitrile Rubber (0.11 mm min. thickness)	Protects against acidic irritation and organic permeation.
Eye Protection	Chemical Safety Goggles	Prevents eye damage from acidic dust or splashes.
Respiratory	N95 or P100 Particulate Respirator	Essential if handling dry powder to prevent inhalation of irritant dust.
Body	Lab Coat (Buttoned), Closed-toe shoes	Standard barrier protection.

Segregation Protocols

- **Incompatible Materials:** Keep away from strong bases (e.g., NaOH, KOH) which will liberate the free base and generate heat. Keep away from strong oxidizers to prevent exothermic decomposition.
- **Storage Conditions:** Store in a cool, dry place. The hydrochloride salt is hygroscopic; moisture absorption can lead to caking and increased corrosivity.

Disposal Decision Logic

The following workflow dictates the operational path based on the physical state of the waste.



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Figure 1: Decision logic for segregating **4-Bromo-1,3-oxazole hydrochloride** waste streams.

Detailed Disposal Protocols

Protocol A: Solid Waste Disposal (Pure Substance & Debris)

Applicability: Expired pure chemical, contaminated paper towels, gloves, and filter media.

- Containment: Place the solid waste into a clear polyethylene bag.
- Secondary Containment: Place the first bag inside a second bag (double-bagging) or a wide-mouth HDPE jar.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**4-Bromo-1,3-oxazole hydrochloride**, solid debris."
 - Hazard Checkboxes: [x] Toxic [x] Irritant.
- Transfer: Move to the facility's Solid Hazardous Waste accumulation area.
- Final Fate: High-temperature incineration.

Protocol B: Liquid Waste Disposal (Solutions)

Applicability: Reaction mixtures, mother liquors from recrystallization.

- Characterization: Determine the solvent system.
 - If Organic (DCM, Methanol, Ethyl Acetate): Proceed to Step 2.
 - If Aqueous:[3][4] Proceed to Step 3.
- Organic Solvent Stream:
 - Pour into the Halogenated Solvent Waste carboy (typically yellow or red safety cans).
 - Note: Even if the solvent is non-halogenated (e.g., Methanol), the presence of the brominated solute requires the entire mixture to be treated as halogenated waste to prevent contamination of fuel-blending streams.
- Aqueous Stream Handling:
 - pH Check: Aqueous solutions of the HCl salt will be acidic ($\text{pH} < 4$).
 - Neutralization (Optional but Recommended): Slowly add saturated Sodium Bicarbonate (NaHCO_3) solution until pH is 6–8. Caution: CO_2 gas will evolve.

- Disposal: Pour the neutralized mixture into the Aqueous Halogenated Waste container.
- Crucial Warning: Do NOT pour the neutralized solution down the drain. The organic component (brominated oxazole) is toxic to aquatic life and resistant to biodegradation.

Protocol C: Empty Container Management

- Triple Rinse: Rinse the empty bottle three times with a small volume of a compatible solvent (e.g., methanol or water).
- Rinsate Disposal: Pour all rinsates into the Halogenated Liquid Waste container (see Protocol B).
- Defacing: Cross out the original label and mark "EMPTY."
- Disposal: Discard the clean, empty glass bottle in the Glass/Sharps bin or recycle according to local policy.

Emergency Response: Spills

In the event of a spill, rapid containment prevents laboratory contamination.

- Small Spill (Solid):
 - Wear N95 respirator and nitrile gloves.
 - Gently sweep up the powder using a brush and dustpan. Avoid creating dust clouds.
 - Place material in a sealable bag (Protocol A).
 - Wipe the area with a damp paper towel; dispose of the towel as solid waste.
- Small Spill (Liquid):
 - Cover the spill with an inert absorbent (Vermiculite or chemical spill pads).
 - Allow absorption (5–10 minutes).
 - Scoop absorbent into a hazardous waste bag.

- Clean surface with soap and water.

Regulatory Compliance & References

Regulatory Context (US EPA / RCRA)

- Waste Coding: If the waste is an aqueous solution with $\text{pH} \leq 2$, it carries the D002 (Corrosivity) characteristic [1].
- Halogenated Solvents: While 4-Bromo-1,3-oxazole is not a "F-listed" solvent itself, it renders any mixture "Halogenated," requiring treatment via incineration rather than fuel blending [2].

References

- US Environmental Protection Agency (EPA). 40 CFR Part 261 - Identification and Listing of Hazardous Waste. [Link](#)
- Thermo Fisher Scientific. Safety Data Sheet: 4-Bromo-1,3-oxazole (Analogous Handling). [Link](#) (Note: Specific SDS for the HCl salt is rare; handling is derived from the free base and general halogenated salt protocols).
- National Institutes of Health (PubChem). Compound Summary: 4-Bromo-1,3-oxazole. [Link](#)
- University of Wisconsin-Madison. Chemical Disposal Procedures: Halogenated Organics. [Link](#)

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